

Personal protective equipment for handling 2,2-bis(4-chlorophenyl)acetonitrile

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Compound of Interest

Compound Name: 2,2-bis(4-chlorophenyl)acetonitrile

Cat. No.: B1209525

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Essential Safety and Handling Guide for 2,2-bis(4-chlorophenyl)acetonitrile

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2,2-bis(4-chlorophenyl)acetonitrile**. The following procedures are designed to ensure a safe laboratory environment and minimize risks associated with the handling of this compound.

Chemical and Physical Properties

While specific quantitative data for **2,2-bis(4-chlorophenyl)acetonitrile** is not readily available in the provided search results, data for the closely related compound (o-Chlorophenyl)acetonitrile is presented below. This information can serve as a general reference, but it is crucial to consult the specific Safety Data Sheet (SDS) for **2,2-bis(4-chlorophenyl)acetonitrile** when available.

Property	Value
Appearance	Clear
Melting Point/Range	21 - 24 °C / 69.8 - 75.2 °F
Flash Point	> 110 °C / > 230 °F
Specific Gravity	1.000
Molecular Formula	C8 H6 Cl N

Personal Protective Equipment (PPE)

To ensure personal safety when handling **2,2-bis(4-chlorophenyl)acetonitrile**, the following personal protective equipment is mandatory.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

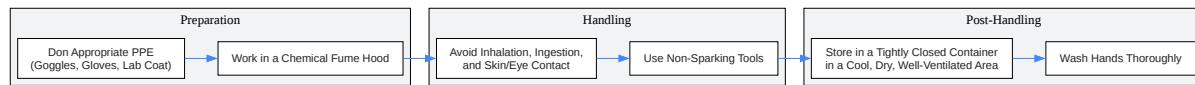
PPE Category	Specifications
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. [1] [5] A face shield should be worn over safety glasses if there is a risk of splashing or a highly exothermic reaction. [3] [4]
Skin Protection	Wear a fire/flame-resistant and impervious lab coat. [1] [5] Appropriate protective gloves (e.g., nitrile or neoprene) must be worn and inspected before use. [3] [6] Contaminated gloves should be disposed of properly after use. [4] Long pants and closed-toe shoes are required. [3]
Respiratory Protection	Work in a well-ventilated area, preferably under a chemical fume hood. [2] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator with appropriate cartridges should be used. [2] [4]

Operational and Disposal Plans

Safe Handling Protocol

Adherence to the following handling procedures is essential to minimize exposure and ensure a safe working environment.

- Ventilation: Always handle **2,2-bis(4-chlorophenyl)acetonitrile** in a well-ventilated area or inside a chemical fume hood to avoid inhalation of vapors, mists, or dust.[1][2]
- Avoid Contact: Take all necessary precautions to avoid contact with skin and eyes. Do not eat, drink, or smoke in the handling area.[1][5]
- Grounding: For flammable liquids, ground and bond containers and receiving equipment to prevent static discharges. Use non-sparking tools.[1]
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[2][5]



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Caption: Workflow for the safe handling of **2,2-bis(4-chlorophenyl)acetonitrile**.

First Aid Measures

Immediate medical attention is required in all cases of exposure.[2][7]

- If Inhaled: Move the person to fresh air.[1][5] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2]
- In Case of Skin Contact: Immediately take off all contaminated clothing.[1] Wash the affected area with plenty of soap and water.[2][4] If skin irritation occurs, get medical help.[1][5]

- In Case of Eye Contact: Rinse cautiously with water for several minutes.[1][5] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult an ophthalmologist.[2][4]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water.[1][4] Never give anything by mouth to an unconscious person.[4] Get emergency medical help immediately.[1][5]

Spill Cleanup Protocol

In the event of a spill, follow these steps to ensure safe cleanup and containment.[8][9]

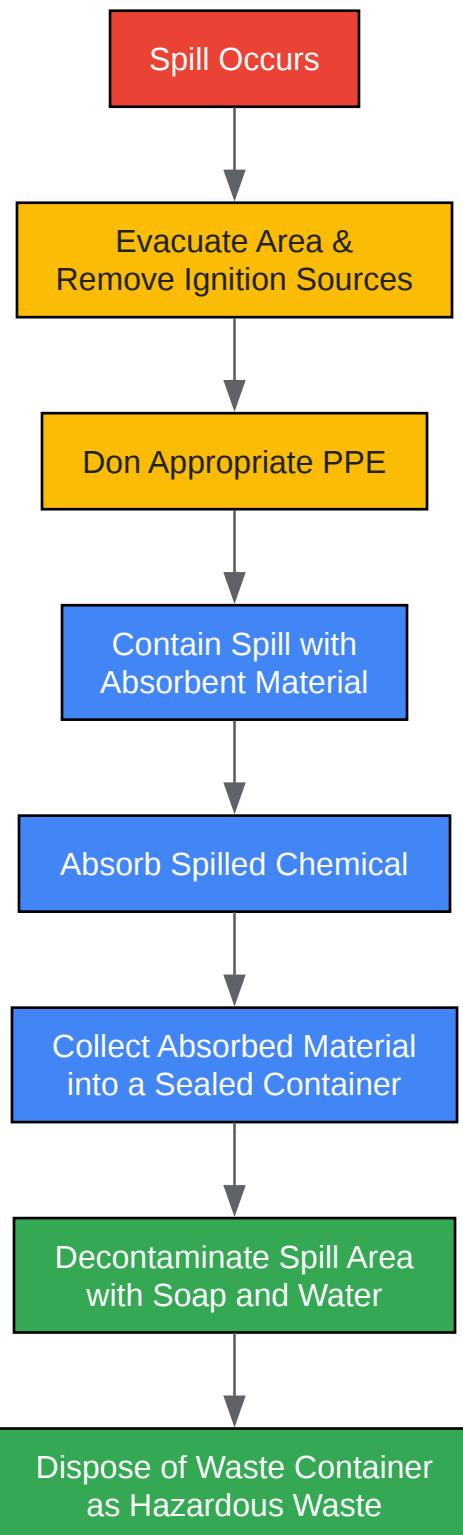
- Evacuate and Secure: Notify others in the area and evacuate non-essential personnel.[8][9] Remove all sources of ignition.[1]
- Assess and Prepare: Assess the spill and put on the appropriate PPE, including respiratory protection if necessary.[8][9]
- Contain: Prevent the spill from spreading and entering drains by using absorbent materials like vermiculite, dry sand, or earth.[1][10]
- Absorb and Collect: Cover the spill with absorbent material.[8] Once absorbed, sweep up the material from the outside towards the middle and place it in a suitable, closed container for disposal.[1][8]
- Decontaminate: Wash the spill area with soap and water.[8] Collect the rinse water for proper disposal if the chemical is highly toxic.[8]
- Restock: Replenish any used spill cleanup supplies.[8]

Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.[1][2]

- Chemical Waste: Dispose of **2,2-bis(4-chlorophenyl)acetonitrile** and any contaminated absorbent material as hazardous waste.[2] Do not allow the chemical to enter drains or the environment.[1]

- Contaminated PPE: Contaminated clothing should be removed immediately and washed before reuse.^{[1][5]} Disposable items like gloves should be placed in a sealed container for hazardous waste disposal.



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Caption: Step-by-step procedure for spill cleanup and disposal.

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